

Ecotoxicity of Binapacryl on Fish and Aquatic Invertebrates: A Technical Guide

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Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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Introduction

Binapacryl is an obsolete dinitrophenol acaricide and fungicide. Its use has been largely discontinued due to concerns about its toxicity to humans and the environment.^{[1][2]} This technical guide provides a comprehensive overview of the ecotoxicity of **binapacryl**, with a specific focus on its effects on fish and aquatic invertebrates. The information presented herein is intended to support research, risk assessment, and the development of safer alternatives.

Binapacryl's primary mode of action is the uncoupling of oxidative phosphorylation, a vital process for cellular energy production.^[2] It is important to note that **binapacryl** is readily metabolized to dinoseb, a compound with its own significant toxicity, which contributes to the overall environmental impact.^[1]

Quantitative Ecotoxicity Data

The acute toxicity of **binapacryl** to aquatic organisms is high. The following tables summarize the available quantitative data for **binapacryl** and its primary metabolite, dinoseb. Due to the limited availability of detailed studies on **binapacryl**, data for dinoseb is included to provide a more complete toxicological profile.

Table 1: Acute Toxicity of **Binapacryl** to Fish and Aquatic Invertebrates

Species	Endpoint	Exposure Duration	Concentration (µg/L)	Reference(s)
Fish (unspecified)	LC50	-	40 - 60	[1] [3]
Asellus brevicaudus (Isopod)	LC50	96 hours	29	[3]

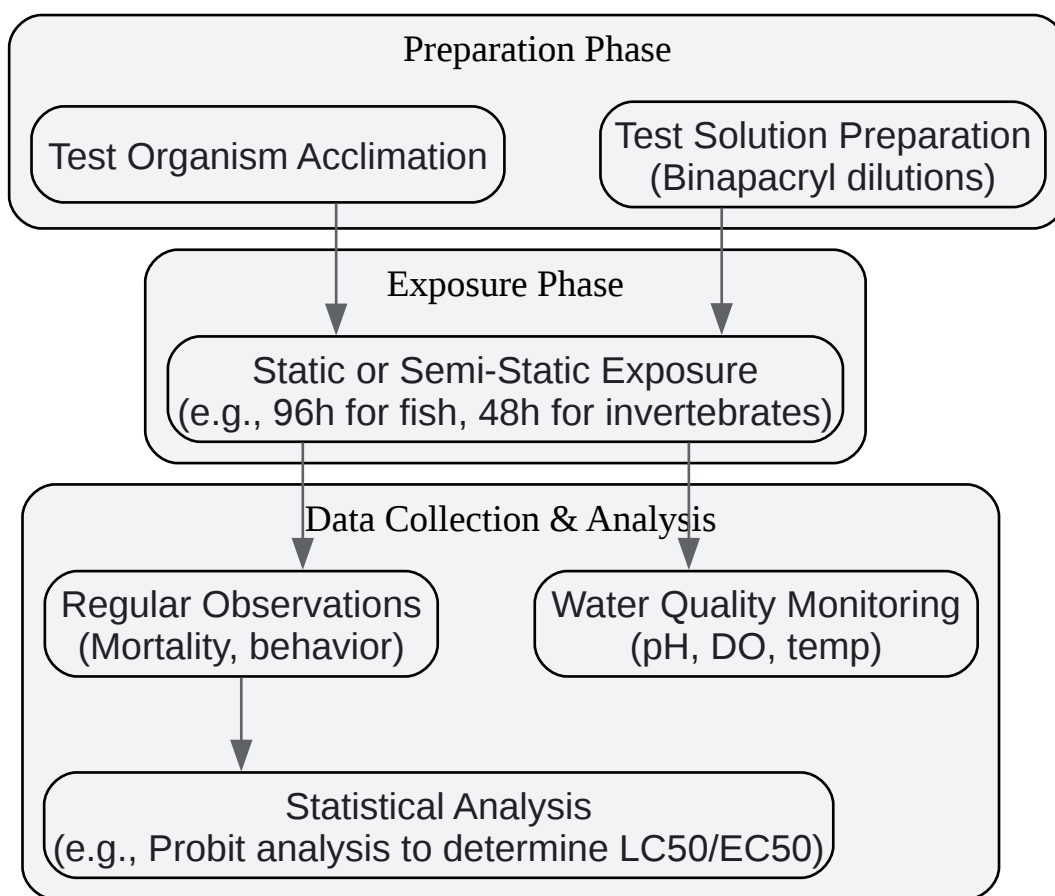
Table 2: Acute and Chronic Toxicity of Dinoseb to Fish and Aquatic Invertebrates

Species	Endpoint	Exposure Duration	Concentration (µg/L)	Reference(s)
Fish				
Lake Trout (Salvelinus namaycush)	LC50	96 hours	44	
Cutthroat Trout (Oncorhynchus clarkii)	LC50	96 hours	67	
Coho Salmon (Oncorhynchus kisutch)	LC50	96 hours	100	
Catfish (Ictalurus punctatus)	LC50	96 hours	118	
Aquatic Invertebrates				
Various species	LC50	24 hours	100 - 2800	
Chronic Toxicity (Fish)				
Lake Trout (Salvelinus namaycush)	LOEL	81 days	0.5	

Experimental Protocols

Detailed experimental protocols for the specific studies on **binapacryl** cited above are not readily available in the public domain. However, based on standard aquatic toxicology testing guidelines, a general methodology for determining the acute toxicity (LC50/EC50) of a substance like **binapacryl** to fish and aquatic invertebrates would typically involve the following steps.

Generalized Experimental Workflow



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Caption: Generalized workflow for aquatic toxicity testing.

1. Test Organisms:

- Fish: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*), Bluegill Sunfish (*Lepomis macrochirus*), and Fathead Minnow (*Pimephales promelas*).
- Aquatic Invertebrates: *Daphnia magna* is a standard test organism for ecotoxicity studies.

2. Test Conditions:

- Water: Reconstituted deionized water with standardized hardness, alkalinity, and pH.

- Temperature: Maintained at a constant, species-appropriate temperature (e.g., 12-17°C for rainbow trout, 20-25°C for fathead minnow and *Daphnia magna*).
- Photoperiod: A controlled light:dark cycle, typically 16:8 hours.
- Aeration: Gentle aeration to maintain dissolved oxygen levels above 60% saturation, without excessively stressing the organisms.

3. Test Procedure:

- A range of **binapacryl** concentrations and a control (without **binapacryl**) are prepared.
- Test organisms are randomly distributed into test chambers for each concentration and the control.
- The test is typically run for 96 hours for fish and 48 hours for invertebrates.
- Observations of mortality and sublethal effects (e.g., abnormal behavior) are recorded at regular intervals (e.g., 24, 48, 72, and 96 hours).
- Water quality parameters (pH, dissolved oxygen, temperature) are monitored throughout the test.

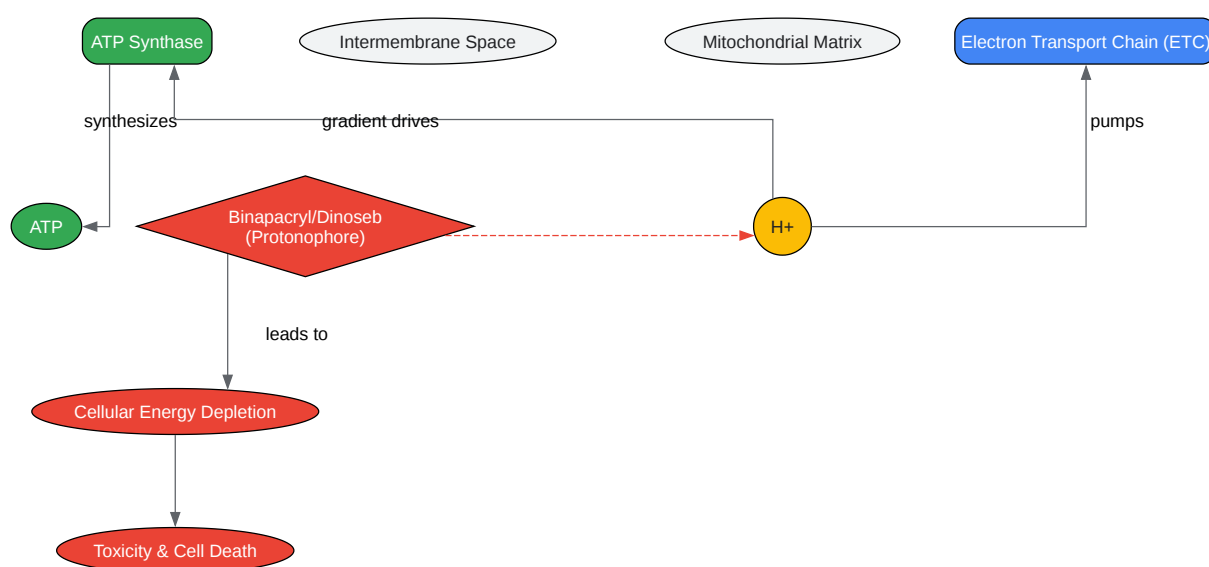
4. Data Analysis:

- The concentration of the test substance that is lethal to 50% of the test population (LC50 for fish) or causes immobilization in 50% of the population (EC50 for invertebrates) is calculated using statistical methods such as probit analysis.

Mode of Action: Uncoupling of Oxidative Phosphorylation

The primary mechanism of toxicity for **binapacryl** and other dinitrophenols is the uncoupling of oxidative phosphorylation in the mitochondria. This process disrupts the synthesis of adenosine triphosphate (ATP), the main energy currency of the cell.

Signaling Pathway



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Caption: Uncoupling of oxidative phosphorylation by **binapacryl**/dinoseb.

In a healthy mitochondrion, the electron transport chain pumps protons (H⁺) from the mitochondrial matrix into the intermembrane space, creating a proton gradient. This gradient drives ATP synthase to produce ATP. **Binapacryl**, acting as a protonophore, disrupts this process. It is a lipophilic weak acid that can pick up protons in the acidic intermembrane space and transport them across the inner mitochondrial membrane back into the matrix, bypassing ATP synthase. This dissipation of the proton gradient uncouples electron transport from ATP synthesis. The energy from the electron transport is then released as heat instead of being

used to generate ATP, leading to cellular energy depletion and ultimately, toxicity and cell death.

Conclusion

The available data unequivocally demonstrate that **binapacryl** is highly toxic to both fish and aquatic invertebrates. Its mode of action, the uncoupling of oxidative phosphorylation, is a well-understood mechanism that disrupts cellular energy metabolism. Although detailed ecotoxicity studies on a wide range of aquatic species are not readily available for **binapacryl** itself, the data on its more stable and toxic metabolite, dinoseb, further underscores the significant environmental risk posed by this compound. This technical guide summarizes the critical information for researchers and professionals working to understand and mitigate the environmental impacts of pesticides. Further research into the sublethal effects and chronic toxicity of **binapacryl** on a broader range of aquatic organisms would be beneficial for a more complete risk assessment.

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References

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- To cite this document: BenchChem. [Ecotoxicity of Binapacryl on Fish and Aquatic Invertebrates: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667083#ecotoxicity-of-binapacryl-on-fish-and-aquatic-invertebrates]

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